

Application Notes and Protocols for CAY10583 in a Diabetic Wound Healing Model

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Compound of Interest

Compound Name: CAY10583

Cat. No.: B606500

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These application notes provide a comprehensive guide for utilizing **CAY10583**, a selective Leukotriene B4 receptor type 2 (BLT2) agonist, in a preclinical diabetic wound healing model. The following protocols are intended to serve as a detailed framework for investigating the therapeutic potential of **CAY10583** in accelerating wound closure in a diabetic setting.

Introduction to CAY10583

CAY10583 is a potent and selective full agonist for the Leukotriene B4 receptor type 2 (BLT2). [1][2] In the context of wound healing, particularly in diabetic models, **CAY10583** has demonstrated significant efficacy. Its mechanism of action involves the direct promotion of keratinocyte migration and the indirect enhancement of fibroblast proliferation through the increased production of transforming growth factor-beta 1 (TGF- β 1) and basic fibroblast growth factor (bFGF) by keratinocytes.[3][4] This dual action contributes to accelerated re-epithelialization and granulation tissue formation, key processes in wound repair that are often impaired in diabetic individuals.

Chemical and Physical Properties of **CAY10583**:

Property	Value
CAS Number	862891-27-8 [1]
Molecular Formula	C25H25NO3 [1]
Molecular Weight	387.5 g/mol [1]
Purity	≥98% [1]
Formulation	A crystalline solid [1]
Solubility	DMF: 10 mg/ml, DMSO: 10 mg/ml, Ethanol: 0.25 mg/ml, DMF:PBS (pH 7.2) (1:9): 0.1 mg/ml [1]
Storage	-20°C [1]
Stability	≥ 4 years at -20°C [1]

Signaling Pathway of CAY10583 in Wound Healing

CAY10583 exerts its pro-healing effects by activating the BLT2 receptor on keratinocytes. This initiates a signaling cascade that promotes cell migration and the release of growth factors, which in turn stimulate fibroblast activity.

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